

Methyl 9-decenoate bio-based aliphatic polycondensates monomer

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl 9-decenoate

CAS No.: 25601-41-6

Cat. No.: S1897233

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Methyl 9-Decenoate Information and Research Context

Here is the fundamental data available for **Methyl 9-decenoate**:

Property	Value
CAS Number	25601-41-6 [1]
Molecular Formula	$C_{11}H_{20}O_2$ [1]
Molecular Weight	184.280 g/mol [1]
Synonyms	Methyl dec-9-enoate; 9-Decenoic acid, methyl ester [1]
LogP	3.99 [1]

One search result indicates that **methyl 9-decenoate** can be analyzed using a reverse-phase (RP) HPLC method with a mobile phase containing acetonitrile, water, and phosphoric acid (which can be replaced with formic acid for mass-spectrometry compatibility) [1]. This information might be useful for analyzing the monomer or resulting polymers but does not constitute a synthesis protocol.

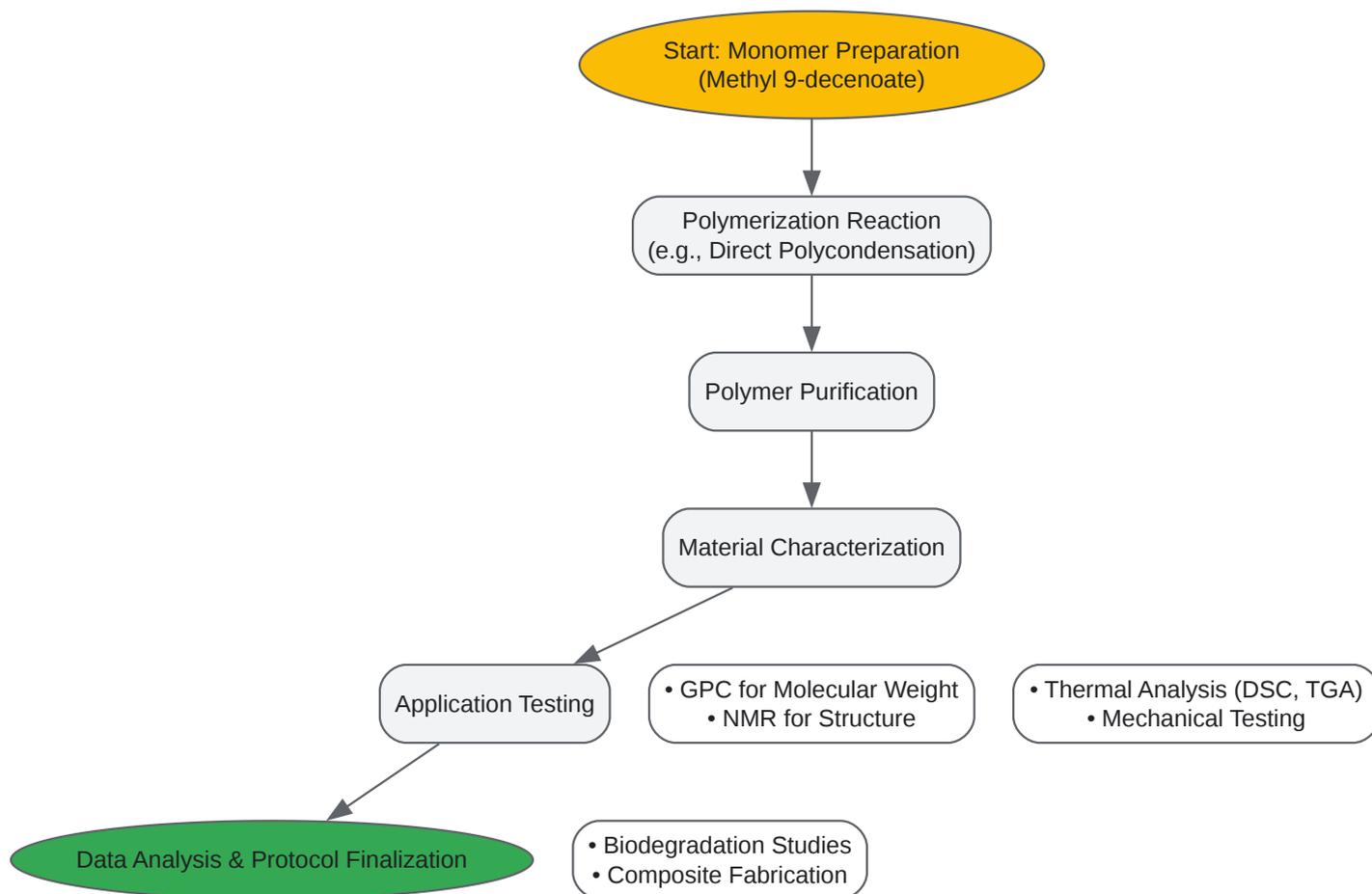
Guidance for Protocol Development

To develop the application notes you require, you may need to consult specialized chemical research databases or scientific literature. Here are some approaches:

- **Adapt General Methodologies:** The synthesis of aliphatic polyesters often involves **direct polycondensation** or **ring-opening polymerization** [2]. A solvent-based direct polycondensation process, similar to one described in a patent, could be a starting point [2]. This typically involves reacting diacids or their derivatives with diols under controlled temperature and vacuum, often in a solvent (like toluene or diphenyl ether) to remove byproducts like water [2].
- **Investigate Monomer Synthesis:** The value of **methyl 9-decenoate** likely lies in its terminal double bond, which can be used to create co-polymers or introduce chemical modifications. Research might focus on how to synthesize this specific monomer from bio-based sources like plant oils.
- **Explore Broader Context:** Review recent literature on **bio-based composites** to understand the current challenges and advancements, such as improving moisture resistance or compatibility between natural fibers and polymer matrices [3]. This can help identify valuable research directions and performance benchmarks for new polymers.

Suggested Experimental Workflow

The diagram below outlines a generalized workflow for developing and testing a bio-based aliphatic polyester, which you can adapt for **methyl 9-decenoate**.



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References

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3. sciencedirect.com/science/article/pii/S2666682021001122 [sciencedirect.com]

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